

# Cloransulam-methyl ecotoxicity fish aquatic plants

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

Cat. No.: S524048

[Get Quote](#)

## Ecotoxicity Profile of Cloransulam-methyl

The table below synthesizes the available quantitative ecotoxicity data for **Cloransulam-methyl**. A blank cell indicates that specific data was not available in the search results.

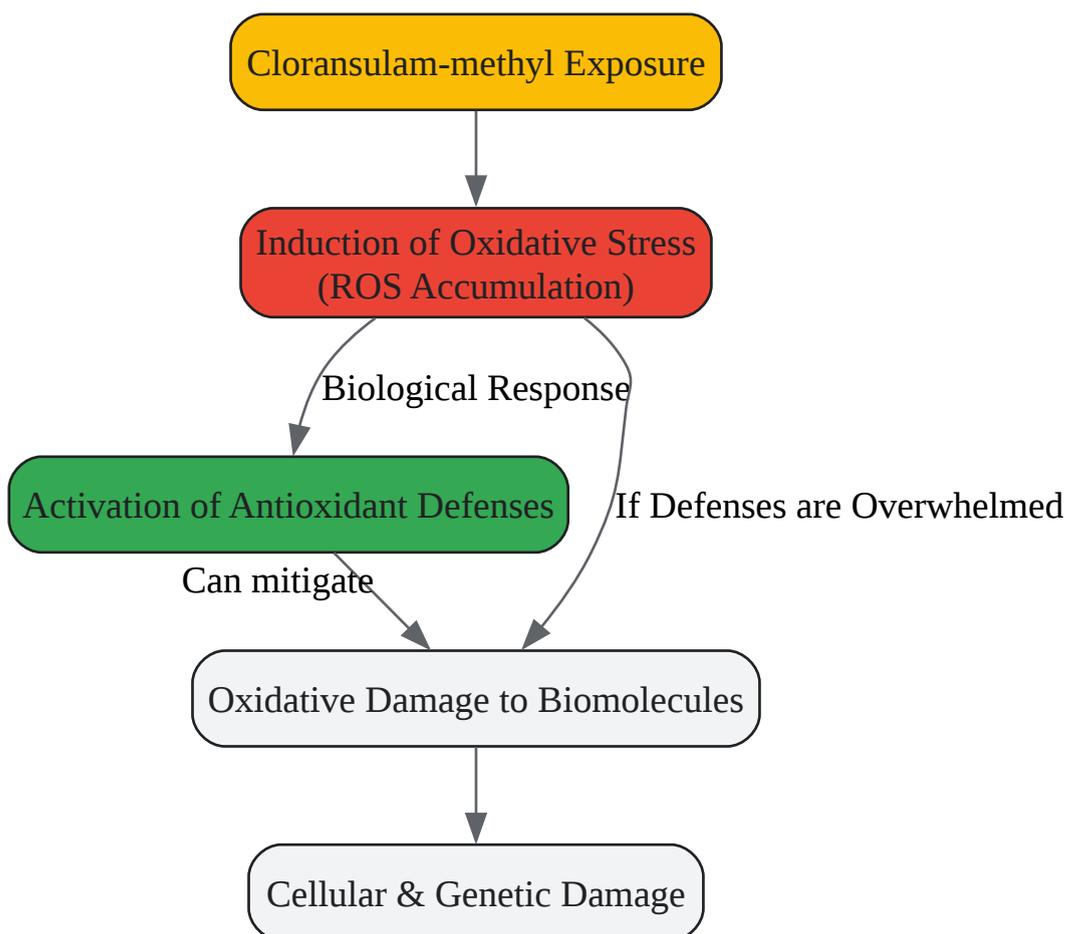
Organism / Aspect	Toxicity Level	Key Data & Comments
Fish	High Toxicity [1]	Regarded as more toxic to fish than to birds or aquatic invertebrates [1].
Aquatic Plants	High Toxicity [1]	Considered toxic to aquatic plants and algae [1].
Aquatic Invertebrates	Low to Moderate Toxicity [1]	Has a low level of toxicity to aquatic invertebrates [1].
Honeybees	High Toxicity [1]	Shows a high level of toxicity to honeybees [1].
Earthworms	High Toxicity [1] [2]	Considered toxic to earthworms; induces oxidative stress and DNA damage [1] [2].

| **Environmental Fate** | -- | **Soil half-life (DT<sub>50</sub>):** 10-15 days (Non-persistent) [1]. **Water solubility:** 184 mg/L (moderate) [1]. **Mobility:** Mobile in soil; may leach to groundwater [1]. |

## Experimental Insights & Mechanistic Pathways

While detailed protocols for fish and aquatic plants were not found, a study on earthworms provides a methodological framework and reveals the compound's mechanism of action, which is relevant for understanding its potential impact on other organisms.

The following diagram illustrates the mechanism of oxidative stress induced by **Cloransulam-methyl**, as observed in earthworms:



[Click to download full resolution via product page](#)

*Oxidative stress mechanism induced by **Cloransulam-methyl**.*

Key experimental findings and methodological approaches from the earthworm study include [2]:

- **Test Organism:** *Eisenia fetida* (a standard model organism for soil toxicology).
- **Exposure Concentrations:** 0.1 mg/kg and 1.0 mg/kg of soil.

- **Exposure Duration:** 28 and 56 days (aligned with the compound's soil half-life).
- **Key Endpoints Measured:**
  - **Biochemical:** Reactive Oxygen Species (ROS), Superoxide Dismutase (SOD), Catalase (CAT), Glutathione S-transferase (GST), Malondialdehyde (MDA).
  - **Genetic:** 8-hydroxydeoxyguanosine (8-OHdG), a marker for oxidative DNA damage.
  - **Gene Expression:** Levels of stress-related genes (Hsp70, CRT, TCTP, ANN).
- **Data Analysis:** Use of the Integrated Biomarker Response (IBR) index to combine multiple indicator responses into a comprehensive toxicity assessment.

## Research Implications & Data Gaps

The earthworm study demonstrates that **Cloransulam-methyl** can induce significant toxicity at sublethal concentrations through oxidative stress. This mechanistic pathway is a common response in various organisms exposed to environmental contaminants.

- **The provided data confirms high toxicity to fish and aquatic plants, but specific dose-response relationships and standardized test protocols (e.g., OECD guidelines for fish or aquatic plant bioassays) were not available in the search results.**
- **For a complete risk assessment, you should consult the primary source documents used by the EPA to establish its Aquatic Life Benchmarks [3]. These documents contain the full experimental data from which the toxicity values are derived.**

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Cloransulam-methyl (Ref: XDE 565) - AERU [sitem.herts.ac.uk]
2. The effect of TiO<sub>2</sub> NPs on cloransulam-methyl toxicity to ... [sciencedirect.com]
3. Aquatic Life Benchmarks and Ecological Risk Assessments ... [epa.gov]

To cite this document: Smolecule. [Cloransulam-methyl ecotoxicity fish aquatic plants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524048#cloransulam->

methyl-ecotoxicity-fish-aquatic-plants]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com